

stability of 4-iodopyrazole under different reaction conditions

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Compound of Interest

Compound Name: 4-Iodopyrazole

Cat. No.: B032481

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4-Iodopyrazole Technical Support Center

Welcome to the technical support center for **4-iodopyrazole**. This resource is designed for researchers, scientists, and drug development professionals to provide guidance on the stability and handling of **4-iodopyrazole** in various experimental settings.

Frequently Asked Questions (FAQs)

General Properties and Storage

Q1: What are the key physical and chemical properties of **4-iodopyrazole**?

4-iodopyrazole is a versatile intermediate in organic synthesis.^{[1][2]} Its main properties are summarized in the table below.

Property	Value	Source(s)
CAS Number	3469-69-0	[1][3]
Molecular Formula	C ₃ H ₃ IN ₂	[3]
Molecular Weight	193.97 g/mol	
Appearance	White to off-white or grayish-brown crystalline powder	
Melting Point	108-110 °C	
Predicted Boiling Point	291.9 ± 13.0 °C	
Solubility	Soluble in water, ethanol, and dimethyl sulfoxide (DMSO).	
pKa (Predicted)	12.68 - 12.99 (Strongest Acidic)	
pKa (Predicted)	1.95 (Strongest Basic)	

Q2: What are the recommended storage conditions for **4-iodopyrazole**?

To ensure its stability and purity, **4-iodopyrazole** should be stored under the following conditions:

- Temperature: Store at room temperature or refrigerated at 0-8 °C.
- Atmosphere: Seal in a dry environment. It is sensitive to moisture.
- Light: Keep in a dark place, as the compound is light-sensitive.

Q3: Is **4-iodopyrazole** stable under typical laboratory conditions?

Yes, **4-iodopyrazole** is generally stable under ambient conditions. Its stability and compatibility with various reaction conditions make it a useful building block in synthetic chemistry. However, sensitivity to light and moisture should be noted.

Stability Under Reaction Conditions

Q4: How stable is **4-iodopyrazole** to heat?

4-iodopyrazole is a solid with a melting point of 108-110 °C and is stable at room temperature. In reaction conditions, it has been successfully used in copper-catalyzed coupling reactions at temperatures up to 130 °C with microwave irradiation. However, at temperatures of 160 °C, decomposition was observed, indicated by the reaction mixture turning black.

Q5: Is **4-iodopyrazole** stable under acidic or basic conditions?

- **Acidic Conditions:** While specific studies on its stability across a wide pH range are limited, its use in reactions involving trifluoroacetic acid suggests some tolerance to acidic environments.
- **Basic Conditions:** **4-iodopyrazole** is frequently used in cross-coupling reactions that employ bases. It is stable enough for reactions involving 20% aqueous sodium hydroxide at room temperature and potassium t-butoxide at elevated temperatures (130 °C). However, in the presence of iodine and ammonium hydroxide, it can undergo further iodination, suggesting that the combination of a base and an oxidizing agent can lead to degradation or side reactions.

Q6: What reagents are known to be incompatible with **4-iodopyrazole**?

Based on its reactivity, caution should be exercised with the following classes of reagents:

- **Strong Oxidizing Agents:** In the presence of iodine and an oxidizing agent like ceric ammonium nitrate (CAN) or even a base like ammonium hydroxide, **4-iodopyrazole** can be converted to di- and tri-iodopyrazoles. This indicates potential incompatibility with strong oxidizers.
- **Certain Nucleophiles:** The iodine atom on the pyrazole ring can be displaced by various nucleophiles in substitution reactions. While this is often the desired reactivity, it can be an unwanted side reaction if another part of the molecule is the intended target.
- **Strong Reducing Agents:** Although less documented, the C-I bond could be susceptible to reduction under certain conditions (e.g., dehalogenation reactions).

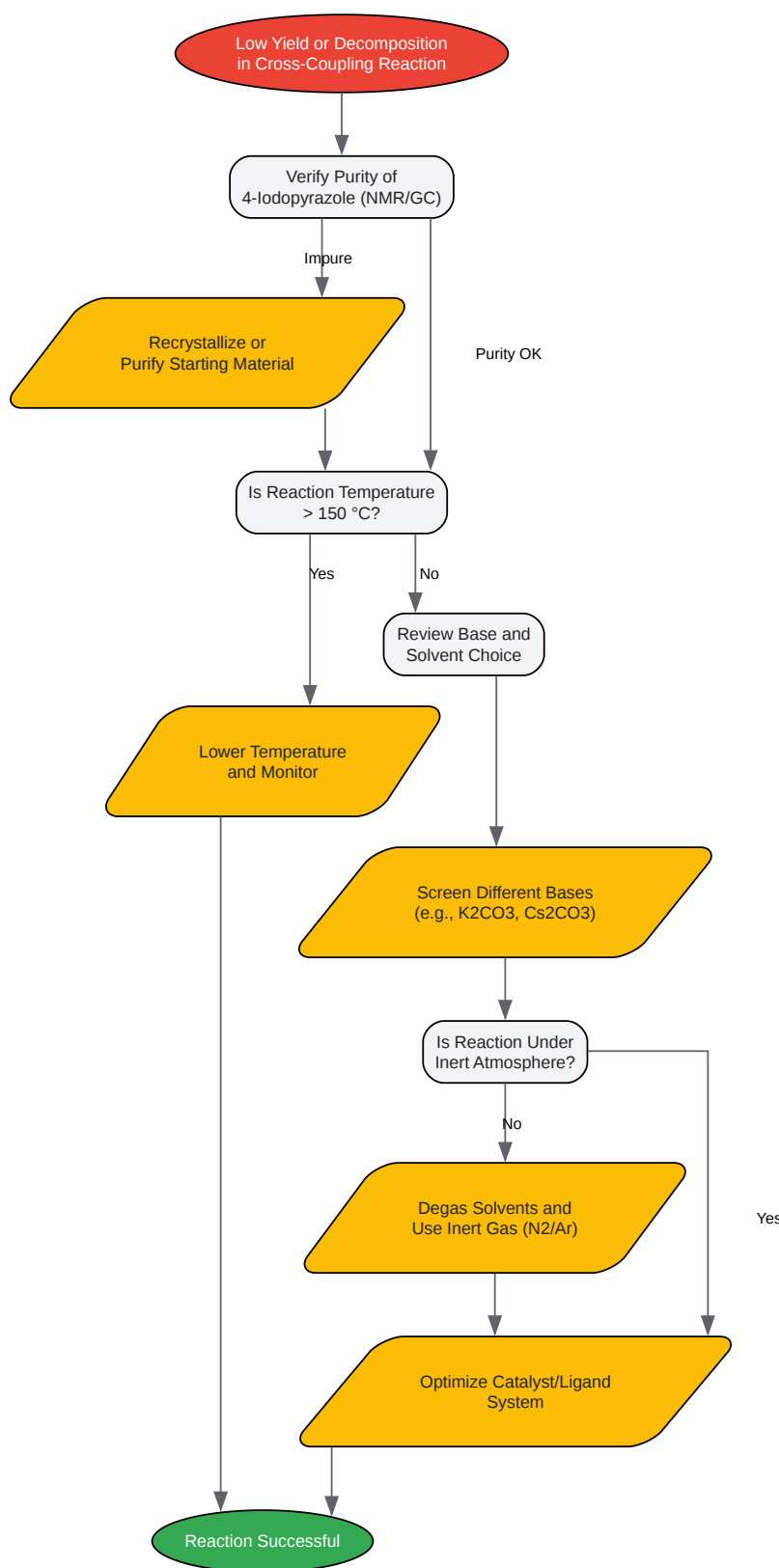
Troubleshooting Guides

Issue: Decomposition or Low Yield in Cross-Coupling Reactions (e.g., Suzuki, Sonogashira)

If you are experiencing issues with **4-iodopyrazole** in a cross-coupling reaction, consider the following potential causes and solutions. **4-iodopyrazole** has been demonstrated to be a convenient building block for Suzuki-Miyaura and Sonogashira reactions.

Potential Cause	Recommended Action
High Reaction Temperature	4-Iodopyrazole can decompose at very high temperatures (e.g., >160 °C). Try lowering the reaction temperature or reducing the reaction time.
Base Incompatibility	While compatible with many bases, a particularly strong or unsuitable base could promote side reactions. Consider screening alternative bases (e.g., K ₂ CO ₃ , Cs ₂ CO ₃ , K ₃ PO ₄).
Catalyst/Ligand Issues	The palladium catalyst or ligand system may not be optimal, leading to slow reaction and allowing time for substrate degradation. Experiment with different ligands or catalyst loadings.
Atmosphere Contamination	Cross-coupling reactions are often sensitive to oxygen. Ensure the reaction is performed under an inert atmosphere (e.g., Nitrogen or Argon) to prevent oxidative side reactions.
Impure Starting Material	The 4-iodopyrazole may have degraded during storage. Check the purity by NMR or GC before use and consider recrystallizing if necessary.

Below is a general workflow for troubleshooting these issues.



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Troubleshooting workflow for cross-coupling reactions.

Experimental Protocols

Protocol: Copper-Catalyzed C-O Coupling of 4-Iodopyrazole with Alcohols

This protocol is adapted from a method for the direct 4-alkoxylation of 4-iodo-1H-pyrazoles.

Materials:

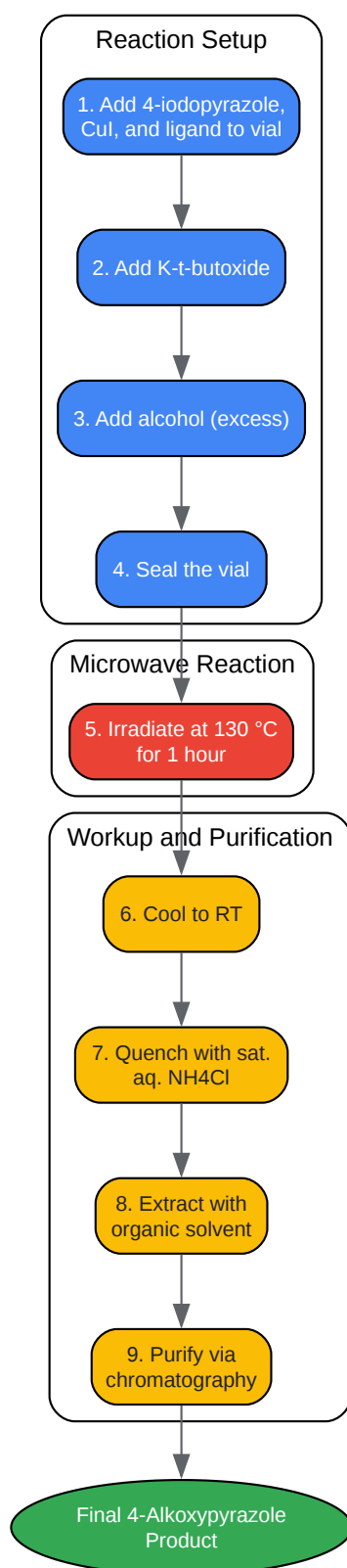
- N-protected **4-iodopyrazole** (e.g., 1-trityl-**4-iodopyrazole**)
- Alcohol (used in excess as solvent and reactant)
- Copper(I) iodide (CuI, 20 mol%)
- 3,4,7,8-tetramethyl-1,10-phenanthroline (20 mol%)
- Potassium t-butoxide (2 equivalents)
- Microwave reactor vial

Procedure:

- To a microwave reactor vial, add the N-protected **4-iodopyrazole**, copper(I) iodide (20 mol%), and 3,4,7,8-tetramethyl-1,10-phenanthroline (20 mol%).
- Add potassium t-butoxide (2 equivalents).
- Add the desired alcohol (e.g., 2.0 mL for a 50 mg scale of iodopyrazole). The alcohol serves as both the reactant and the solvent.
- Seal the vial tightly.
- Place the vial in a microwave reactor and irradiate at 130 °C for 1 hour.
- After the reaction is complete, allow the mixture to cool to room temperature.
- Quench the reaction by adding a saturated aqueous solution of NH₄Cl.

- Extract the product with a suitable organic solvent (e.g., CH_2Cl_2).
- Combine the organic layers, wash with brine, dry over MgSO_4 , filter, and concentrate under reduced pressure.
- Purify the crude product by column chromatography to obtain the desired 4-alkoxypyrazole.

The following diagram illustrates the experimental workflow.



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